

Aquacobalamin's Crucial Role in One-Carbon Metabolism: A Technical Guide

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Compound of Interest

Compound Name: Aquacobalamin

Cat. No.: B1237579

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Introduction

Aquacobalamin, also known as hydroxocobalamin or vitamin B_{12a}, is a vital water-soluble vitamin that plays a central role in cellular one-carbon metabolism. This intricate network of biochemical pathways is fundamental for the synthesis of nucleotides, the regulation of gene expression through methylation, and the maintenance of metabolic homeostasis. As a direct precursor to the two active coenzyme forms of vitamin B₁₂, methylcobalamin and adenosylcobalamin, **aquacobalamin** is indispensable for the function of key enzymes that drive one-carbon metabolism. This technical guide provides an in-depth exploration of the core functions of **aquacobalamin**, detailing its cellular uptake and conversion, its role in critical enzymatic reactions, and the methodologies used to study its metabolic impact. The quantitative data presented herein, along with detailed experimental protocols and pathway visualizations, offer a comprehensive resource for researchers and professionals in the field of drug development.

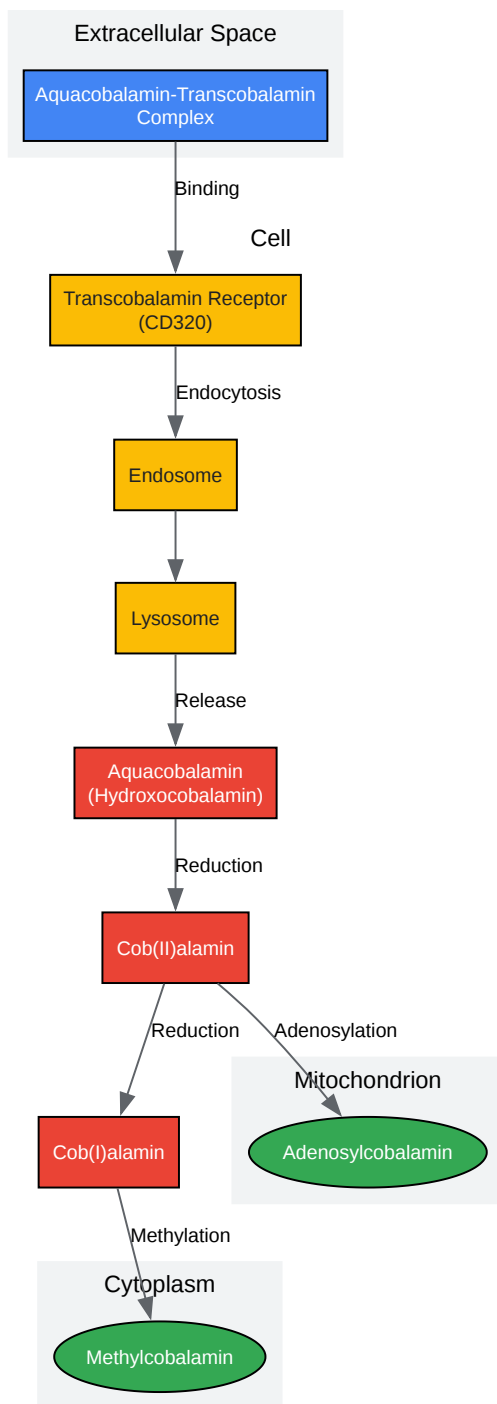
Cellular Uptake and Conversion of Aquacobalamin

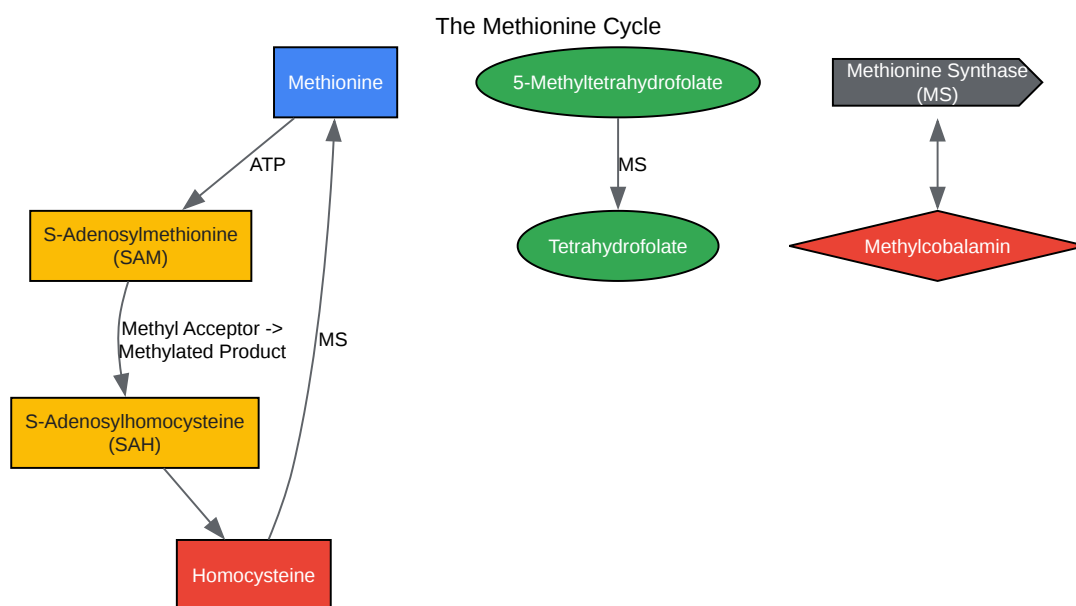
The journey of **aquacobalamin** from circulation to its metabolically active forms within the cell is a highly regulated process. In the bloodstream, **aquacobalamin** is bound to the transport protein transcobalamin (TC). The **aquacobalamin**-TC complex then binds to the transcobalamin receptor (TCbIR/CD320) on the cell surface, initiating receptor-mediated endocytosis.

Once inside the cell within an endosome, the complex is trafficked to the lysosome, where transcobalamin is degraded, releasing free **aquacobalamin** into the cytoplasm. In the cytoplasm, **aquacobalamin** undergoes a series of enzymatic reactions to be converted into its active coenzyme forms. A key study in HeLa cells has shown that the intracellular processing of **aquacobalamin** (hydroxocobalamin) is six-fold faster than that of the synthetic form, cyanocobalamin.^[1]

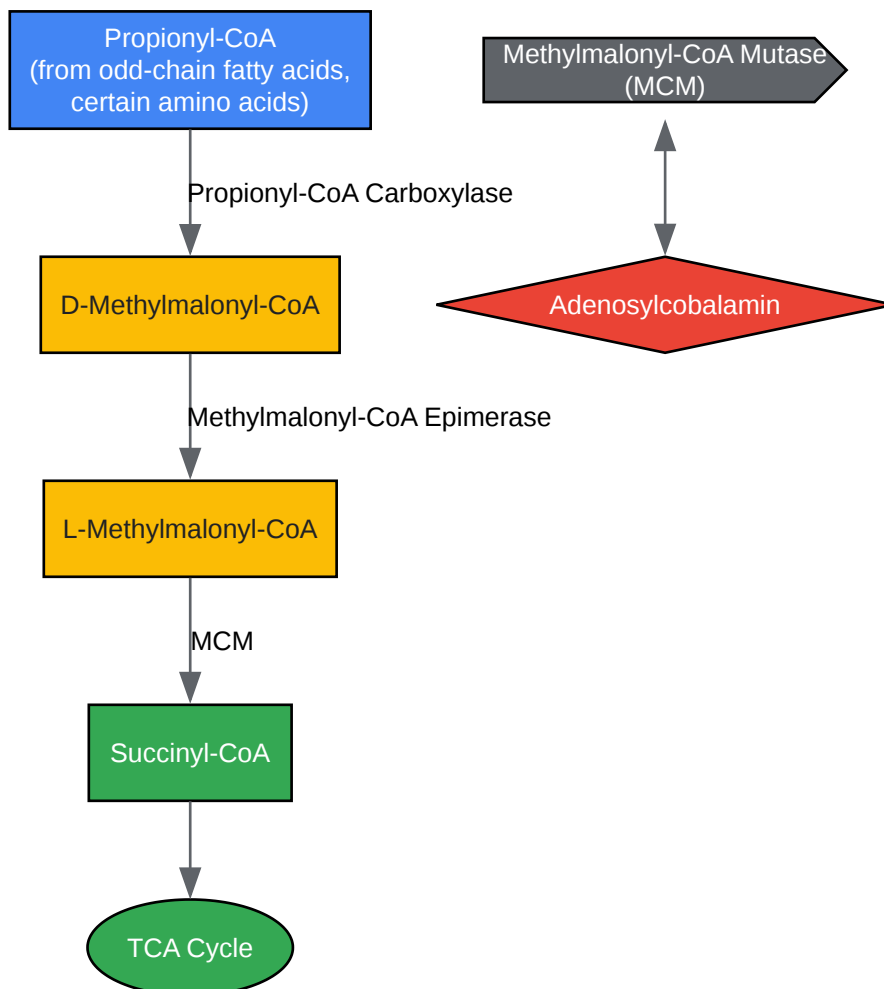
The conversion pathway involves the reduction of the cobalt ion in **aquacobalamin** from Co^{3+} to Co^{2+} and subsequently to Co^{1+} . In the cytoplasm, the resulting cob(I)alamin can then be methylated to form methylcobalamin, the cofactor for methionine synthase. Alternatively, after transport into the mitochondria, cob(II)alamin is adenosylated to form adenosylcobalamin, the cofactor for methylmalonyl-CoA mutase.

Cellular Uptake and Conversion of Aquacobalamin

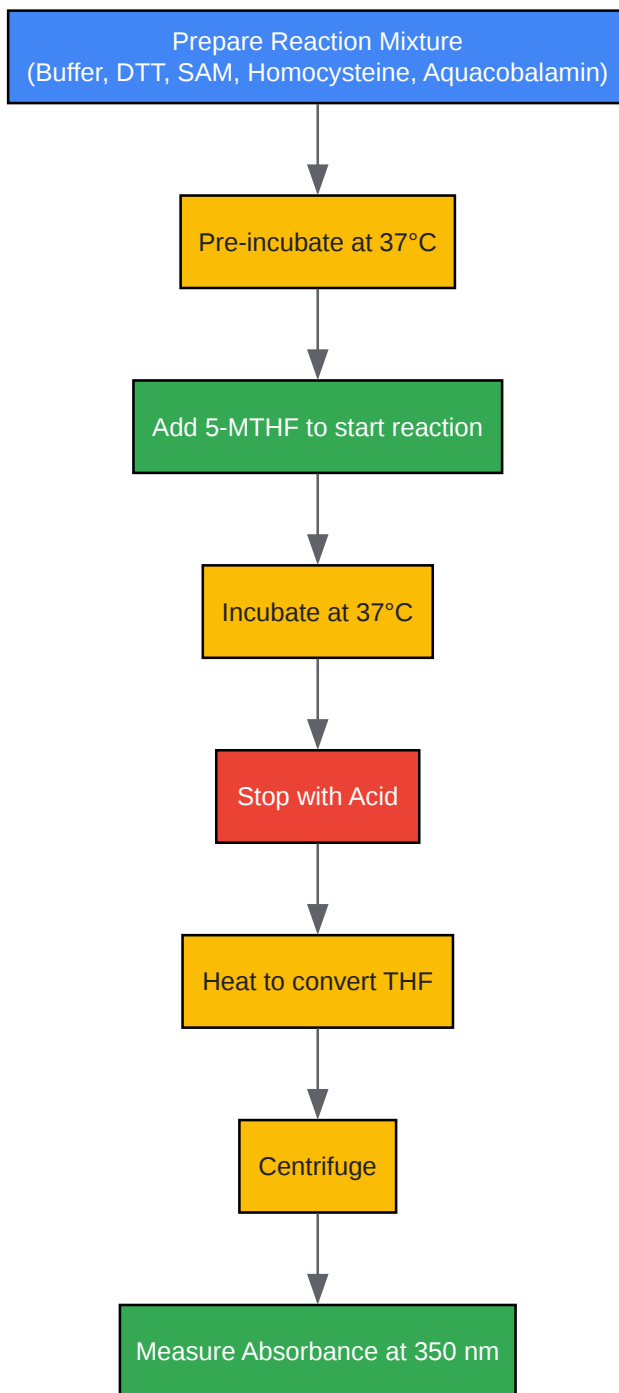




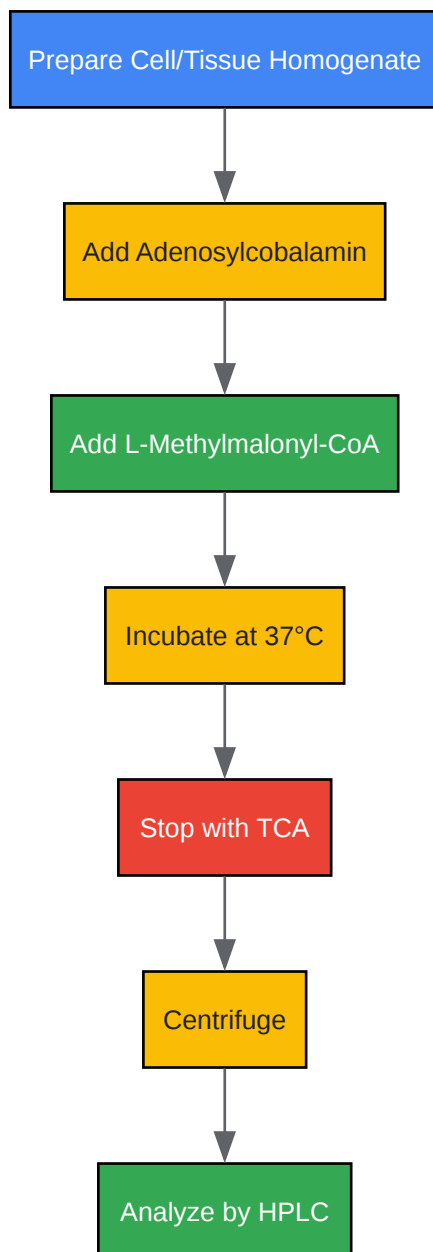
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Methylmalonyl-CoA Mutase Activity Assay Workflow



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References

- 1. Single Carbon Metabolism – biochemistry [uw.pressbooks.pub]
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